

Technical Guide: NMR Spectrum Analysis of (α S)- α -Hydroxy-L-histidine HCl

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Compound of Interest

Compound Name: (α S)- α -Hydroxy-L-histidine
(hydrochloride)

Cat. No.: B12390889

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Executive Summary & Compound Identity

Target Molecule: (α S)- α -Hydroxy-L-histidine HCl IUPAC Name: (2S)-2-hydroxy-3-(1H-imidazol-4-yl)propanoic acid hydrochloride CAS Registry: 14402-65-4 (free acid form references), 5934-29-2 (parent L-His ref for comparison) Core Application: Metabolic profiling, enzyme inhibition studies (histidase/urocanase), and chiral standard development.[2]

This guide compares the spectral signature of (α S)- α -Hydroxy-L-histidine against its parent compound (L-Histidine) and its metabolic downstream product (Urocanic Acid), providing a robust protocol for identification and purity assessment.

Experimental Protocol: Sample Preparation & Acquisition

To ensure reproducibility and minimize pH-dependent chemical shift variations (common in imidazole-containing compounds), follow this standardized protocol.

Reagents & Equipment

- Solvent: Deuterium Oxide (D₂O), 99.9% D.
- Internal Standard: TSP (3-(trimethylsilyl)propionic-2,2,3,3-d₄ acid) or DSS. Avoid TMS due to insolubility in D₂O.
- pH Adjustment: 0.1 M DCl or NaOD. Target pH*: 1.0–2.0 (to ensure full protonation of the imidazole ring and stability of the HCl salt).
- Spectrometer: 400 MHz or higher (600 MHz recommended for resolution of ABX coupling in the side chain).

Step-by-Step Workflow

- Weighing: Dissolve 5–10 mg of (αS)-α-Hydroxy-L-histidine HCl in 600 μL of D₂O.
- pH Check: Verify pH is < 2.0. The chemical shifts of the imidazole protons (H-2 and H-5) are highly sensitive to pH. At acidic pH, the imidazole ring is protonated (imidazolium form), resulting in downfield shifts.
- Acquisition Parameters:
 - Pulse Sequence: zg30 (standard 1H)
 - Relaxation Delay (D1): ≥ 2.0 seconds (to allow relaxation of solvent-exchangeable protons if not presaturated).
 - Scans (NS): 16–64.
 - Temperature: 298 K (25°C).

Structural Analysis & Assignments

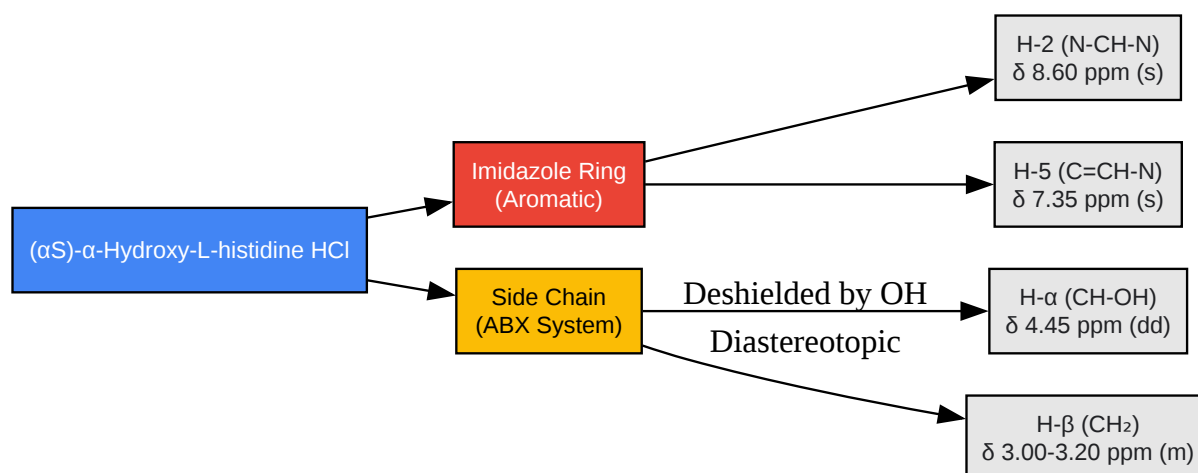
The ¹H NMR spectrum of (αS)-α-Hydroxy-L-histidine HCl is characterized by an ABX spin system (the CH₂-CH moiety) and two aromatic singlets from the imidazole ring.

¹H NMR Data Table (400 MHz, D₂O, pH ~1)

Position	Proton Type	Chemical Shift (δ ppm)	Multiplicity	Coupling Constant ()	Structural Insight
H-2	Imidazole C-H	8.60 – 8.65	Singlet (s)	-	Most deshielded due to location between two nitrogens (N-C-N).
H-5	Imidazole C-H	7.30 – 7.40	Singlet (s)	-	Characteristic of the imidazole ring; shifts upfield at neutral pH.
H- α	Methine (CH-OH)	4.45 – 4.50	dd	Hz, Hz	Diagnostic Peak. Significantly downfield from L-Histidine's H- α (~4.0 ppm) due to the electronegative Oxygen.
H- β 1	Methylene (CH ₂)	3.15 – 3.20	dd	Hz, Hz	Diastereotopic proton A.
H- β 2	Methylene (CH ₂)	3.00 – 3.05	dd	Hz, Hz	Diastereotopic proton B.

Visualizing the Spin System

The α -proton ($H-\alpha$) appears as a doublet of doublets (dd) due to coupling with the two non-equivalent β -protons. The hydroxyl group's proton (OH) exchanges rapidly with D_2O and is typically not observed as a distinct peak, but merges with the HDO solvent signal (~ 4.79 ppm).



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Caption: Structural decomposition of NMR signals showing the distinct aromatic and aliphatic regions.

Comparative Analysis: Product vs. Alternatives

Distinguishing (αS) - α -Hydroxy-L-histidine from its parent amino acid and related metabolites is critical for purity analysis.

Comparison Table: Chemical Shift Fingerprints

Feature	(α S)- α -Hydroxy-L-His (Product)	L-Histidine HCl (Parent Alternative)	Urocanic Acid (Metabolite Alternative)
H- α Shift	~4.45 ppm (Deshielded by -OH)	~4.05 ppm (Shielded by -NH ₂)	N/A (Olefinic protons instead)
H- β Shift	3.00 – 3.20 ppm	3.30 – 3.40 ppm	N/A
Olefinic H	None	None	6.40 ppm (d) & 7.60 ppm (d)
C- α (¹³ C)	~71 ppm (C-OH)	~54 ppm (C-NH ₂)	~118 ppm (C=C)
Stereochemistry	Chiral (S)	Chiral (S)	Achiral (Planar)

Key Differentiator

The H- α resonance is the primary marker.

- Shift: The replacement of the amino group (-NH₂) with a hydroxyl group (-OH) causes a downfield shift of ~0.4 ppm for the α -proton.
- Coupling: L-Histidine often shows a triplet (t) or rough dd for the α -proton at 4.0 ppm. The α -hydroxy analog shows a clearer dd at 4.45 ppm.

Stereochemical Verification (Chiral Purity)

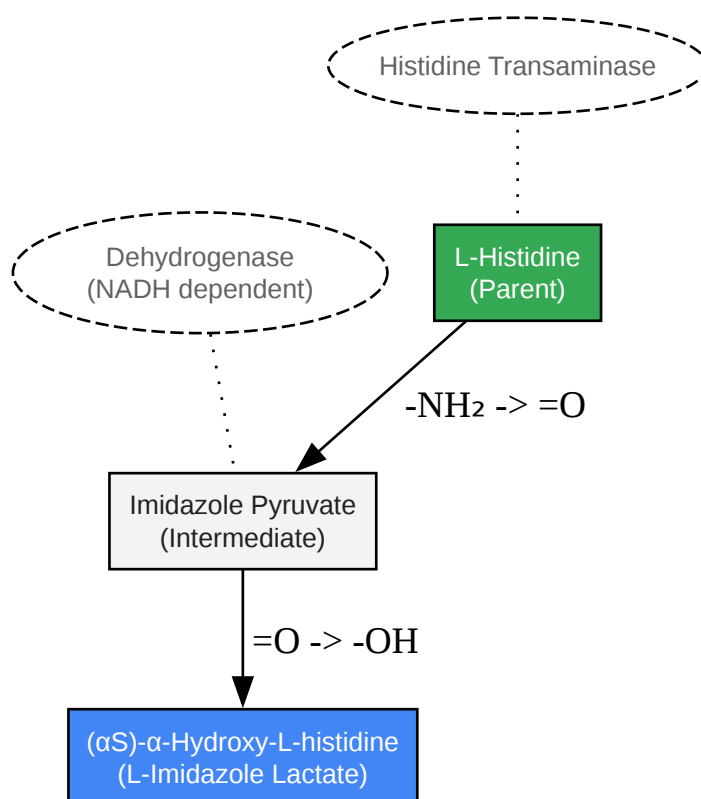
Standard ¹H NMR in achiral solvents (D₂O) cannot distinguish between the (α S) and (α R) enantiomers. To verify the (α S) configuration (critical for bioactivity), one of the following methods must be employed:

- Polarimetry: Measure specific rotation
 - . The L-isomer (S-configuration) typically exhibits a specific rotation distinct from the racemate or D-isomer.
- Chiral Solvating Agents (CSA): Add a chiral shift reagent (e.g., Europium tris[3-(heptafluoropropylhydroxymethylene)-(+)-camphorate]) to the NMR tube. This will split the signals of the enantiomers if the sample is not enantiopure.

- Mosher's Ester Derivatization: React the hydroxyl group with (R)- or (S)-MTPA chloride. The ^1H or ^{19}F NMR shifts of the resulting diastereomers will confirm the absolute configuration.

Metabolic Pathway Context

Understanding the biological origin helps in analyzing crude biological extracts where this compound may appear alongside L-Histidine.



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Caption: Biosynthetic pathway from L-Histidine to (αS)-α-Hydroxy-L-histidine via transamination and reduction.[2]

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